

1-CBZ-4-amino-4-methylpiperidine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	1-CBZ-4-AMINO-4-METHYLPIPERIDINE
Cat. No.:	B596396

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Technical Dossier: 1-CBZ-4-amino-4-methylpiperidine

A Comprehensive Overview for Researchers and Drug Development Professionals

This document provides a detailed summary of the available physicochemical data for the compound **1-CBZ-4-amino-4-methylpiperidine**. Due to the specificity of this chemical structure, direct experimental data is not readily available in public databases. This guide, therefore, presents information on closely related analogs to provide a foundational understanding for researchers.

Physicochemical Properties

Quantitative data for **1-CBZ-4-amino-4-methylpiperidine** is not directly available. However, data for the structurally similar compound, 4-Amino-1-N-Cbz-piperidine, is presented below for comparative purposes. It is crucial to note that the addition of a methyl group at the C4 position in the target compound will alter its molecular weight and formula.

Property	Value (for 4-Amino-1-N-Cbz-piperidine)
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₂ [1]
Molecular Weight	234.29 g/mol [1]

Synthesis and Analysis

Detailed experimental protocols for the synthesis and analysis of **1-CBZ-4-amino-4-methylpiperidine** are not explicitly documented in the surveyed literature. However, a general and efficient method for the synthesis of 4-substituted-4-aminopiperidine derivatives has been described, which could be adapted for the target molecule. This methodology utilizes isonipecotate as a starting material and involves a Curtius rearrangement as a key step to introduce the amino group at the 4-position.^[2] The alkylation of the isonipecotate precursor would be the logical step to introduce the required methyl group at the C4 position.

For analytical characterization, techniques such as High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS) would be essential for assessing the purity and confirming the identity of the synthesized compound. While specific protocols for **1-CBZ-4-amino-4-methylpiperidine** are unavailable, general procedures for similar compounds often involve reverse-phase HPLC with a C18 column and mass spectrometry for molecular weight determination.

Logical Synthesis Pathway

The following diagram illustrates a conceptual workflow for the synthesis of 4-substituted-4-aminopiperidine derivatives, which could be adapted for **1-CBZ-4-amino-4-methylpiperidine**.



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Caption: A conceptual workflow for the synthesis of **1-CBZ-4-amino-4-methylpiperidine**.

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References

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- 2. Facile synthesis of 4-substituted-4-aminopiperidine derivatives, the key building block of piperazine-based CCR5 antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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